

# Application Notes & Protocols: Enzymatic Synthesis of Ethyl Caprate Using Lipase

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## Compound of Interest

Compound Name: Ethyl caprate

Cat. No.: B1671640

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

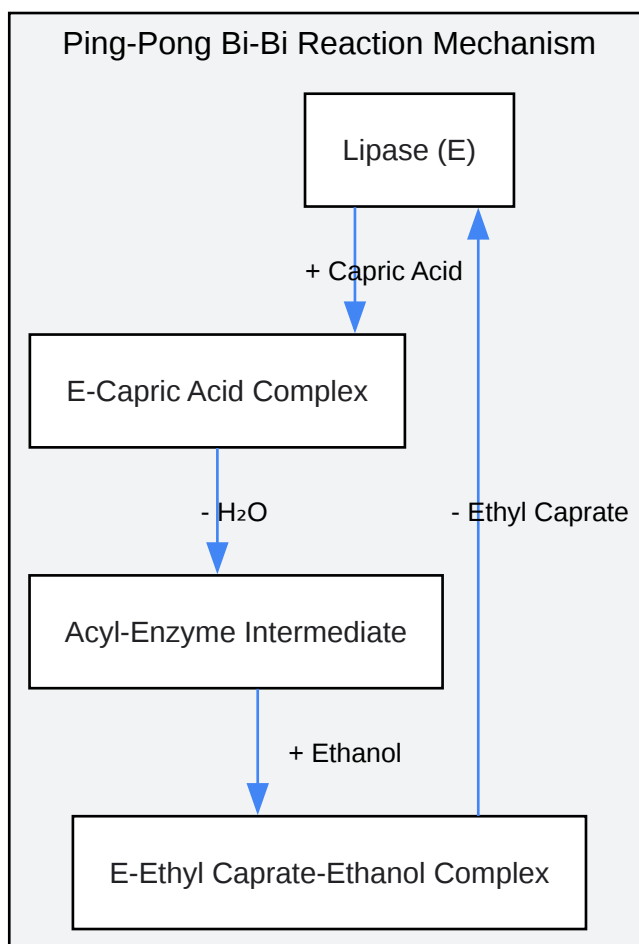
**Ethyl caprate** (also known as ethyl decanoate) is a fatty acid ester characterized by its pleasant fruity and wine-like aroma.[1][2] It is widely utilized as a flavoring agent in the food and beverage industry and as a fragrance component in cosmetics and personal care products.[1][3] Traditionally, **ethyl caprate** is synthesized chemically through the esterification of capric acid and ethanol using strong acid catalysts.[4] However, this method often involves harsh reaction conditions, significant side reactions, and complex purification steps.[5]

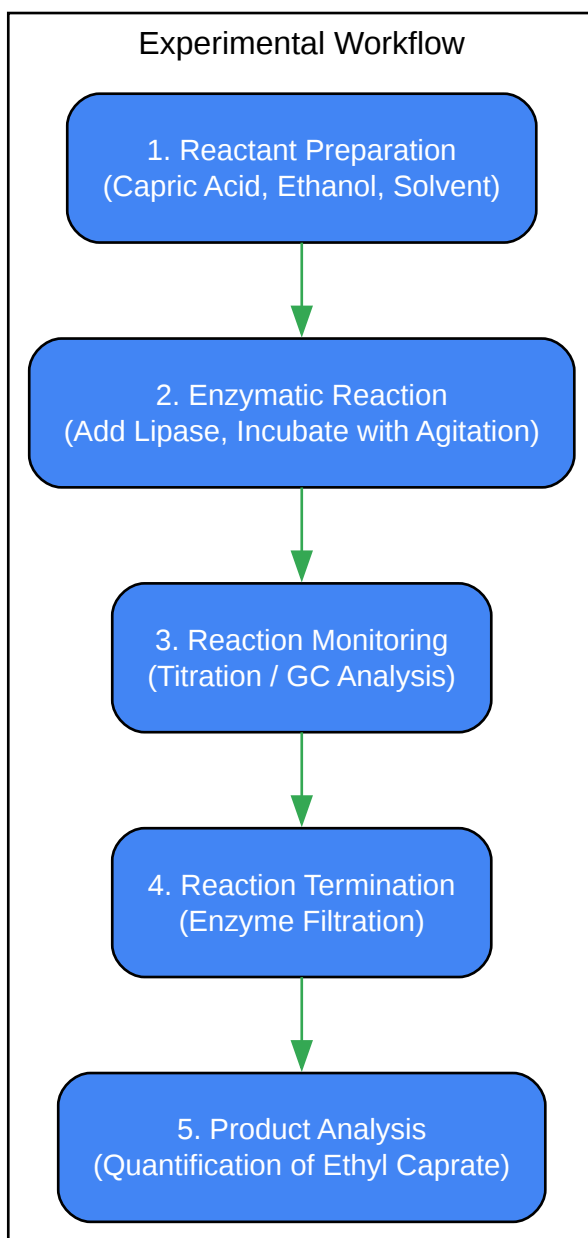
Enzymatic synthesis using lipases (EC 3.1.1.3) presents a sustainable and efficient "green" alternative.[6] Lipases are biocatalysts that operate under mild conditions, exhibit high specificity, and minimize byproduct formation, leading to a higher quality product and a more environmentally friendly process.[6][7] Immobilized lipases are particularly advantageous as they offer enhanced stability and straightforward reusability, improving the economic feasibility of the process.[7]

These application notes provide detailed protocols and optimized parameters for the synthesis of **ethyl caprate** catalyzed by lipase, offering a robust methodology for laboratory and industrial applications.

## Reaction Mechanism and Workflow

The enzymatic synthesis of **ethyl caprate** from capric acid and ethanol is an esterification reaction. This reaction is reversible, and the removal of water, a byproduct, is crucial to drive the equilibrium towards product formation.[5] The catalytic process for many lipases follows a Ping-Pong Bi-Bi mechanism, where the enzyme first binds with the acyl donor (capric acid) to form an acyl-enzyme intermediate, releasing water. Subsequently, the alcohol (ethanol) binds to this intermediate, leading to the formation of the ester (**ethyl caprate**) and regeneration of the free enzyme.[8]





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## References

- 1. ETHYL CAPRATE - Ataman Kimya [atamanchemicals.com]
- 2. Ethyl Caprate manufacturers and suppliers in China - ODOWELL [odowell.com]
- 3. us.vedaoils.com [us.vedaoils.com]
- 4. Page loading... [wap.guidechem.com]
- 5. CN1240845C - Technical method for synthesizing ethyl caproate by biologic catalyzing with high transferring rate - Google Patents [patents.google.com]
- 6. mdpi.com [mdpi.com]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
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